

# In Vivo Validation of Acetylgarginyltryptophyl Diphenylglycine's Anti-Aging Mechanism

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## Compound of Interest

Compound Name: *Acetylgarginyltryptophyl  
diphenylglycine*

Cat. No.: *B612793*

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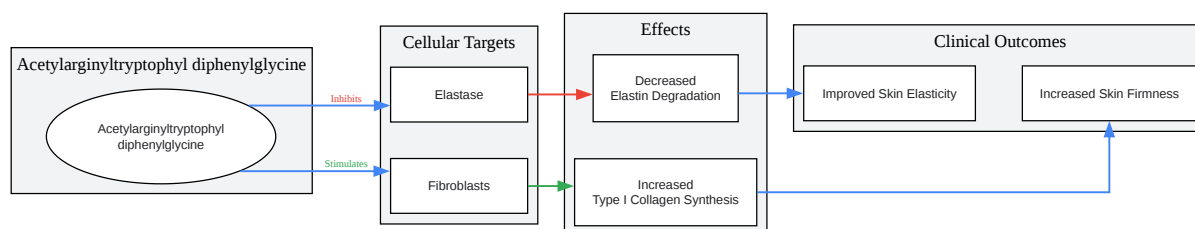
This guide provides an objective comparison of the in vivo performance of **Acetylgarginyltryptophyl diphenylglycine**, a synthetic tetrapeptide, against other leading anti-aging peptides. The information presented is supported by experimental data to validate its mechanism of action in promoting skin firmness and elasticity.

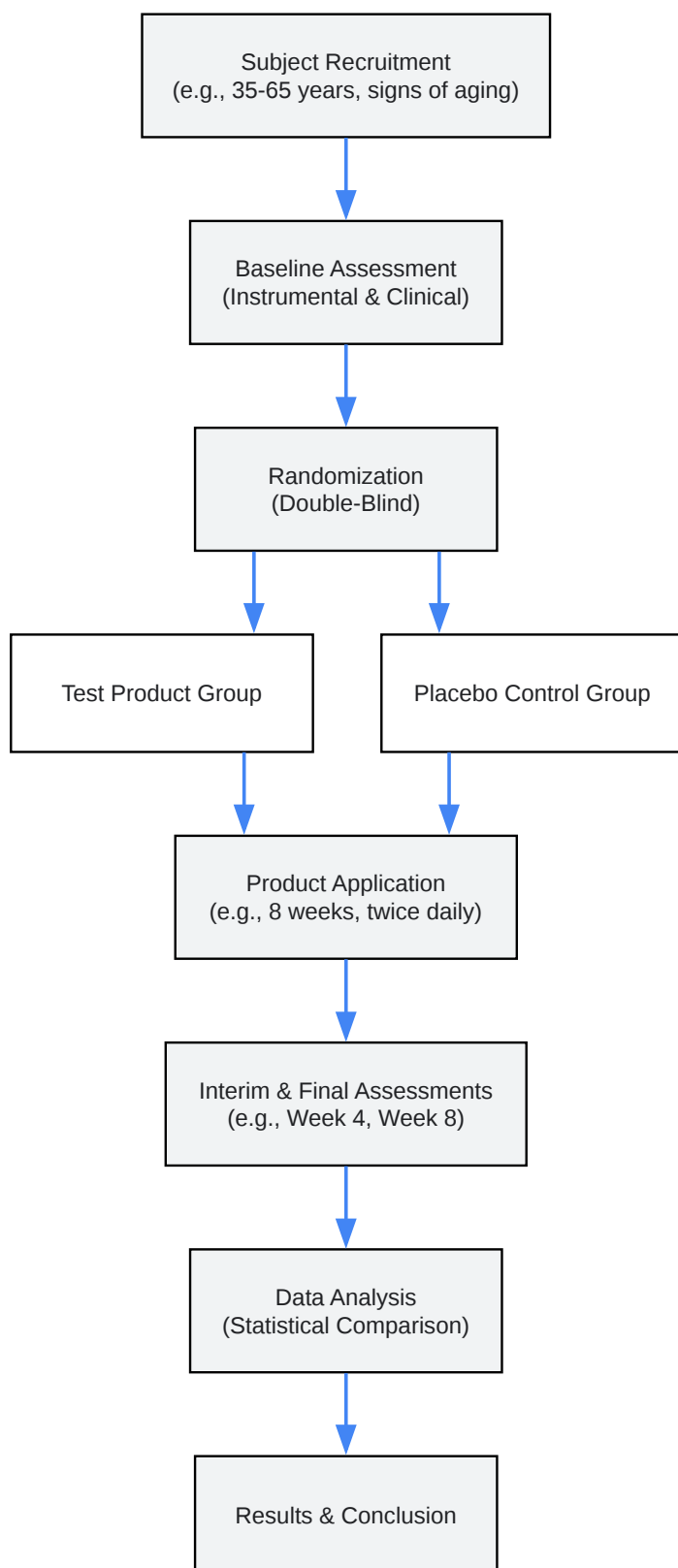
## Mechanism of Action: A Two-Pronged Approach to Skin Rejuvenation

**Acetylgarginyltryptophyl diphenylglycine**, commercially available in a solution known as Relistase®, operates through a dual mechanism to combat the signs of aging. Primarily, it inhibits the activity of elastase, a key enzyme responsible for the degradation of elastin, the protein that provides skin with its elasticity. By preserving the integrity of elastin fibers, the peptide helps to maintain the skin's resilience and firmness.<sup>[1][2]</sup>

Secondly, **Acetylgarginyltryptophyl diphenylglycine** has been shown to stimulate the synthesis of type I collagen.<sup>[2]</sup> Collagen is the most abundant protein in the skin, providing structural support. An increase in type I collagen production helps to improve skin density and reduce the appearance of fine lines and wrinkles.

The signaling pathway for **Acetylarginyltryptophyl diphenylglycine**'s mechanism of action can be visualized as follows:





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## References

- 1. GHK Peptide as a Natural Modulator of Multiple Cellular Pathways in Skin Regeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. elementsarms.com [elementsarms.com]
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